

# Navigating the Safe Disposal of Volasertib: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Volasertib

Cat. No.: B10761796

[Get Quote](#)

The proper disposal of **Volasertib**, an investigational polo-like kinase 1 (PLK1) inhibitor, is a critical component of laboratory safety and environmental responsibility.<sup>[1][2][3]</sup> As a potent substance with specific handling requirements, adherence to established protocols is paramount for researchers, scientists, and drug development professionals. This guide provides essential, step-by-step information for the safe and compliant disposal of **Volasertib**, ensuring the protection of personnel and the environment.

## Hazard Profile of Volasertib

Before initiating any disposal procedures, it is crucial to be fully aware of the hazards associated with **Volasertib**. The following table summarizes the key hazard information derived from safety data sheets (SDS).

Hazard Classification	GHS Hazard Statement	Precautionary Statement (Disposal)
Acute Toxicity - Oral (Category 2)	H300: Fatal if swallowed[4]	P501: Dispose of contents/container in accordance with local regulation.[5]
Skin Irritation (Category 2)	H315: Causes skin irritation[4]	P501: Dispose of contents/container to an approved waste disposal plant. [6]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation[4]	
Toxic to Reproduction (Category 2)	H361: Suspected of damaging fertility or the unborn child[4]	
Specific Target Organ Toxicity - Repeated Exposure (Category 2)	H373: May cause damage to organs through prolonged or repeated exposure[4]	

## General Disposal Procedures for Investigational Drugs like Volasertib

The following procedures are based on general best practices for the disposal of hazardous and investigational drugs.[7][8][9] It is imperative to consult your institution's Environmental Health and Safety (EHS) department and the specific guidance provided by the drug sponsor or manufacturer for protocols tailored to your location and study.

### Step 1: Personnel Training and Personal Protective Equipment (PPE)

All personnel handling **Volasertib** waste must be trained in chemical waste management.[7] Appropriate PPE, including gloves, lab coats, and eye protection, must be worn at all times to prevent exposure.

### Step 2: Waste Segregation and Containerization

- Do not mix **Volasertib** waste with non-hazardous trash.
- All materials contaminated with **Volasertib**, including empty or partially used vials, syringes, contaminated labware (e.g., pipettes, tubes), and contaminated PPE, must be disposed of as hazardous waste.[\[9\]](#)
- Select a compatible, leak-proof hazardous waste container. For sharps such as needles and syringes, a designated sharps container must be used.[\[10\]](#)
- Original containers (vials, ampules) do not need to be emptied and can be placed directly into the hazardous waste container.[\[7\]](#)[\[9\]](#)

### Step 3: Labeling of Hazardous Waste Containers

- Affix a "HAZARDOUS WASTE" label to each container.[\[7\]](#)
- The label must be completed with the following information:
  - Principal Investigator (PI) name
  - Laboratory location (building and room number)
  - Contact phone number
  - Full chemical name ("**Volasertib**") and concentration, if applicable. Avoid abbreviations.[\[7\]](#)

### Step 4: Storage of Hazardous Waste

- Store sealed and labeled hazardous waste containers in a designated Satellite Accumulation Area (SAA).[\[7\]](#)
- The SAA should be a secure, designated space, such as a locked cabinet or within secondary containment.[\[7\]](#)
- Ensure the SAA is registered with your institution's EHS department.[\[7\]](#)

### Step 5: Waste Pickup and Disposal

- Once the waste container is full, or if waste has been accumulating for a specified time limit set by your institution, arrange for pickup by your institution's EHS or a licensed hazardous waste vendor.[\[7\]](#)[\[8\]](#)
- Complete a chemical waste disposal request form as required by your institution.[\[7\]](#)
- Never dispose of **Volasertib** or its containers in the regular trash or down the drain.[\[11\]](#)[\[12\]](#)

#### Step 6: Documentation and Record Keeping

- Maintain meticulous records of all disposed **Volasertib**, including quantities and dates of disposal.[\[13\]](#)
- A certificate of destruction from the licensed waste vendor should be obtained and kept on file.[\[8\]](#)[\[9\]](#)

## Experimental Workflow for Volasertib Disposal

The following diagram illustrates the general workflow for the proper disposal of **Volasertib** waste in a research setting.



[Click to download full resolution via product page](#)

Caption: General workflow for the disposal of **Volasertib**.

Disclaimer: The information provided here is for guidance purposes only and is based on general principles of hazardous waste disposal for investigational drugs. Always consult your

institution's specific policies and procedures, the Safety Data Sheet (SDS) for **Volasertib**, and any guidelines provided by the drug's manufacturer or sponsor before handling or disposing of this substance.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Volasertib - Wikipedia [en.wikipedia.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Volasertib for the treatment of acute myeloid leukemia: a review of preclinical and clinical development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. fishersci.com [fishersci.com]
- 7. research.cuanschutz.edu [research.cuanschutz.edu]
- 8. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [research.washu.edu]
- 9. medicalcenter.virginia.edu [medicalcenter.virginia.edu]
- 10. Biohazard Waste Disposal | Stericycle [stericycle.com]
- 11. fda.gov [fda.gov]
- 12. oncolink.org [oncolink.org]
- 13. ashp.org [ashp.org]
- To cite this document: BenchChem. [Navigating the Safe Disposal of Volasertib: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10761796#volasertib-proper-disposal-procedures]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)